

# Preliminary Efficacy of MC4033: A KAT8 Inhibitor

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## Compound of Interest

Compound Name: MC4033

Cat. No.: B13910147

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This technical guide provides a summary of the preliminary in vitro efficacy of **MC4033**, a selective inhibitor of lysine acetyltransferase 8 (KAT8). The data presented is based on preclinical findings and is intended for researchers, scientists, and drug development professionals.

## Quantitative Data Summary

The following tables summarize the key quantitative data regarding the efficacy of **MC4033** in various cancer cell lines.

Table 1: In Vitro Antiproliferative Activity of **MC4033** (IC50)

Cell Line	Cancer Type	IC50 (μM)
HCT116	Colon Carcinoma	39.4[1]
H1299	Non-Small Cell Lung Cancer	52.1[1]
A549	Non-Small Cell Lung Cancer	41[1]
U937	Histiocytic Lymphoma	30.1[1]

Table 2: Efficacy of **MC4033** in U937 Cells

Concentration (µM)	Inhibition of Cell Proliferation
50	70% <a href="#">[1]</a>
100	>80% <a href="#">[1]</a>

Table 3: Effect of **MC4033** on Histone Acetylation

Target	Cell Line	Effect
H4K16Ac	HT29	80% reduction in signal intensity <a href="#">[1]</a>

## Experimental Protocols

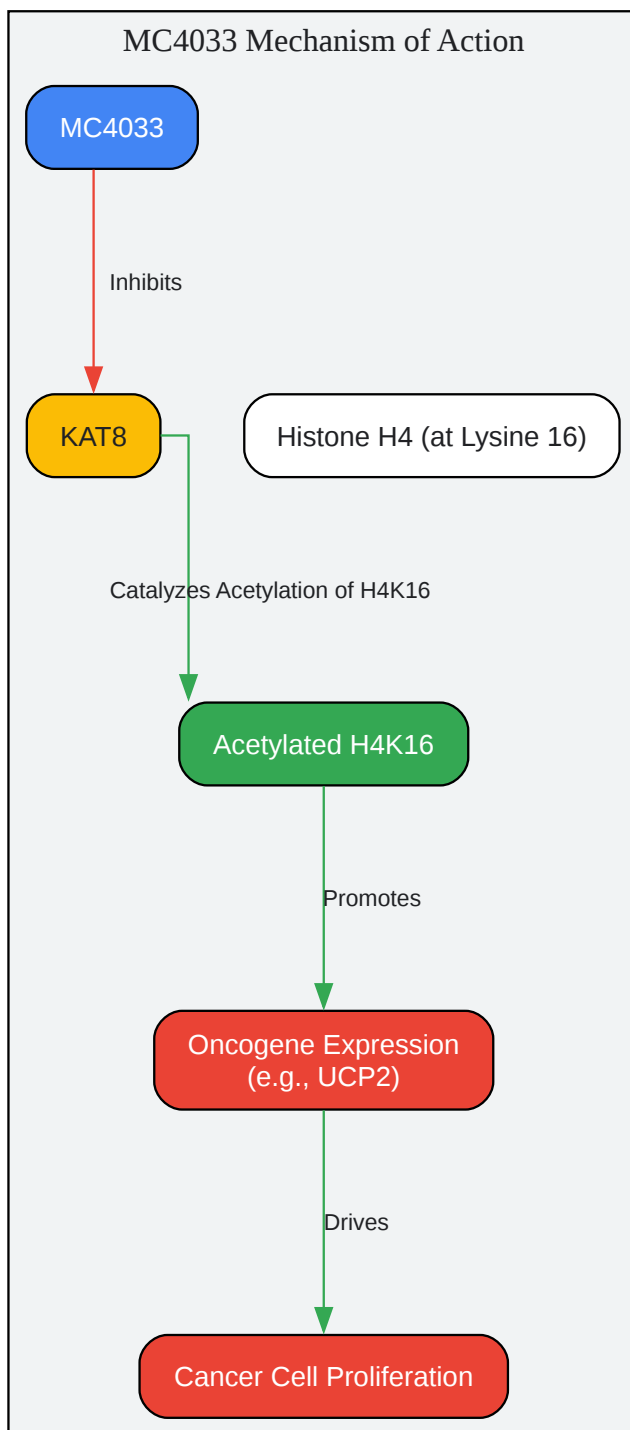
**Cell Viability and Proliferation Assays:** Human cancer cell lines HCT116, H1299, A549, and U937 were utilized. The half-maximal inhibitory concentration (IC50) was determined to assess the antiproliferative effects of **MC4033**.[\[1\]](#) For the U937 cell line, dose-dependent effects were measured, showing a 70% inhibition of cell proliferation at a concentration of 50 µM and over 80% inhibition at 100 µM.[\[1\]](#)

**Histone Acetylation Analysis:** HT29 cells were treated with **MC4033** at concentrations of 25, 50, 100, and 200 µM for 72 hours.[\[1\]](#) Western blot analysis was subsequently performed to measure the levels of histone H4 lysine 16 acetylation (H4K16Ac), a primary target of KAT8.[\[2\]](#) This experiment demonstrated that **MC4033** reduces the levels of H4K16Ac, confirming its inhibitory effect on KAT8 within the cells.[\[1\]](#)

**Apoptosis and Autophagy Analysis:** The induction of apoptosis was evaluated using propidium iodide (PI) staining, which revealed a slight increase in the percentage of cells with a hypodiploid DNA peak.[\[1\]](#) To investigate autophagy, the ratio of LC3-II to LC3-I and the regulation of the autophagy marker p62 were analyzed in HCT116 cells.[\[1\]](#) These analyses indicated that **MC4033** activates autophagy.[\[1\]](#) Furthermore, when HCT116 cells were exposed to chloroquine (CQ), an inhibitor of autophagy, the apoptotic effect of the KAT8 inhibitor was enhanced.[\[1\]](#)

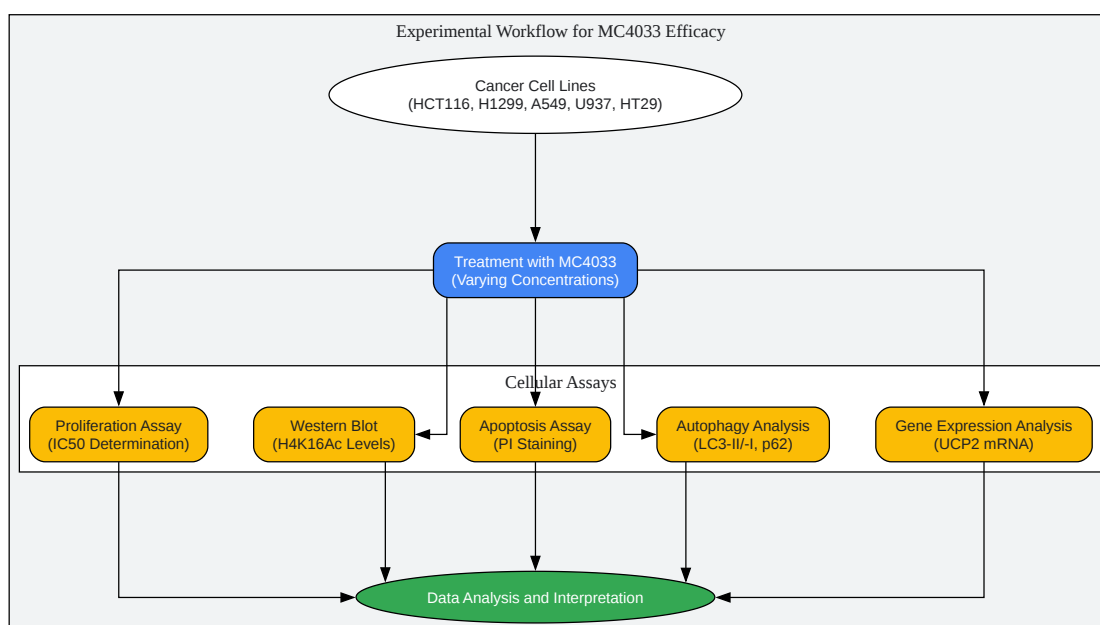
Gene Expression Analysis: The effect of **MC4033** on oncogene expression was assessed by measuring mRNA levels. Treatment with the inhibitor led to a reduction in the mRNA levels of the oncogene UCP2.[1]

## Visualizations



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Caption: Signaling pathway of **MC4033**'s inhibitory action on KAT8.



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Caption: Workflow for evaluating the in vitro efficacy of **MC4033**.

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## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. First-in-Class Selective Inhibitors of the Lysine Acetyltransferase KAT8 - PMC [pmc.ncbi.nlm.nih.gov]
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